Initial Toxicity Screening of 4-(Cyclohexylmethoxy)-2-methylaniline

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Compound of Interest

Compound Name:	*4-(Cyclohexylmethoxy)-2-methylaniline*
CAS No.:	*946785-86-0*
Cat. No.:	*B3173407*

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Prepared by: Gemini, Senior Application Scientist

Abstract

This guide provides a comprehensive framework for the initial toxicity screening of the novel chemical entity **4-(Cyclohexylmethoxy)-2-methylaniline**. As a compound featuring both an aromatic amine and a cyclohexyl moiety, a structured, multi-pronged approach is essential to characterize its preliminary safety profile. This document outlines a logical-empirical workflow, beginning with in silico predictions to forecast potential liabilities, followed by a tiered in vitro experimental strategy to assess cytotoxicity and genotoxicity. We will detail the rationale behind experimental choices, provide validated protocols for key assays, and discuss the interpretation of data within the context of early-stage drug development and chemical safety assessment. This guide is intended for researchers, toxicologists, and drug development professionals tasked with evaluating the safety of new chemical entities.

Introduction and Compound Profile

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4-(Cyclohexylmethoxy)-2-methylaniline is a synthetic organic compound whose toxicological profile is not yet established. Its structure presents two key toxicophores of interest: the 2-methylaniline (o-toluidine) core and the cyclohexylmethoxy substituent.

- Aromatic Amines: This class of chemicals is widely recognized for its potential health hazards, including carcinogenicity and mutagenicity.[1][2][3] Many aromatic amines are pro-mutagens, requiring metabolic activation, typically by cytochrome P450 (CYP) enzymes, to form reactive electrophilic species that can adduct with DNA and other macromolecules.[3][4]
- Cyclohexyl Derivatives: The metabolism of the cyclohexyl ring can lead to various hydroxylated and deaminated metabolites, which may possess their own distinct toxicological properties.[5]

Given these structural alerts, a robust initial toxicity screening is imperative to identify potential hazards early in the development pipeline, thereby saving resources and guiding safer chemical design.

Table 1: Physicochemical Properties of **4-(Cyclohexylmethoxy)-2-methylaniline** (Predicted)

Property	Value	Source
Molecular Formula	**$C_{14}H_{21}NO$**	**-**
Molecular Weight	219.32 g/mol	-
XLogP3	3.8	PubChem (Predicted)
Hydrogen Bond Donors	1	PubChem (Predicted)
Hydrogen Bond Acceptors	2	PubChem (Predicted)

| Rotatable Bonds | 4 | PubChem (Predicted) |

Tier 1: In Silico Toxicological Assessment

Before embarking on laboratory experiments, computational toxicology provides a rapid, cost-effective method to predict potential toxicities based on the chemical structure.[6][7] This approach utilizes Quantitative Structure-Activity Relationship (QSAR) models and read-across

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techniques to compare the target molecule with structurally similar compounds of known toxicity.[8][9]

Rationale: The goal is to generate initial hypotheses about the compound's potential hazards, which can then be used to prioritize and design more targeted in vitro assays. For **4-(Cyclohexylmethoxy)-2-methylaniline**, key endpoints to predict include Ames mutagenicity, carcinogenicity, and hepatotoxicity.

Recommended Tools:

- OECD QSAR Toolbox: A comprehensive software for profiling chemicals and filling data gaps.
- Lazar (Lazy Structure-Activity Relationships): A web-based tool for predicting various toxicity endpoints.[7]
- ToxTree: An open-source application that uses a decision tree approach and identifies structural alerts.[9]

Table 2: Hypothetical In Silico Prediction Summary

Toxicological Endpoint	Prediction	Confidence Level	Rationale/Structural Alert
Ames Mutagenicity	Positive	**Medium**	**Aromatic Amine (o-toluidine substructure)**
Carcinogenicity	Suspected	Medium	Aromatic Amine moiety is a known alert
Hepatotoxicity	Possible	Low-Medium	Potential for reactive metabolite formation

| Skin Sensitization | Possible | Low | General alert for reactive small molecules |

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These in silico results, particularly the flag for mutagenicity, strongly justify proceeding with experimental genotoxicity testing.

Tier 2: In Vitro Cytotoxicity Assessment

The first experimental step is to determine the concentrations at which the compound elicits general cellular toxicity. This establishes a relevant concentration range for subsequent, more specific assays and provides a baseline measure of potency. The MTT assay is a robust, widely used colorimetric method for this purpose.[10][11]

Principle: The assay measures the metabolic activity of cells. Viable cells contain NAD(P)H-dependent oxidoreductase enzymes that reduce the yellow tetrazolium salt, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), to an insoluble purple formazan.[12] The amount of formazan produced is directly proportional to the number of viable cells.

Experimental Protocol: MTT Cytotoxicity Assay

- Cell Culture:
  - Select appropriate cell lines. A common strategy is to use a metabolically competent liver cell line (e.g., HepG2) to account for potential metabolic activation, and a non-cancerous line (e.g., HEK293) to assess selectivity.[11]
  - Culture cells in complete medium (e.g., DMEM with 10% FBS, 1% Penicillin-Streptomycin) at 37°C in a humidified 5% CO_2 atmosphere.
- Cell Seeding:
  - Harvest cells using trypsin and perform a cell count.
  - Seed 5,000-10,000 cells per well in 100 µL of complete medium into a 96-well plate.
  - Incubate for 24 hours to allow for cell attachment.[12]
- Compound Treatment:
  - Prepare a 10 mM stock solution of **4-(Cyclohexylmethoxy)-2-methylaniline** in DMSO.

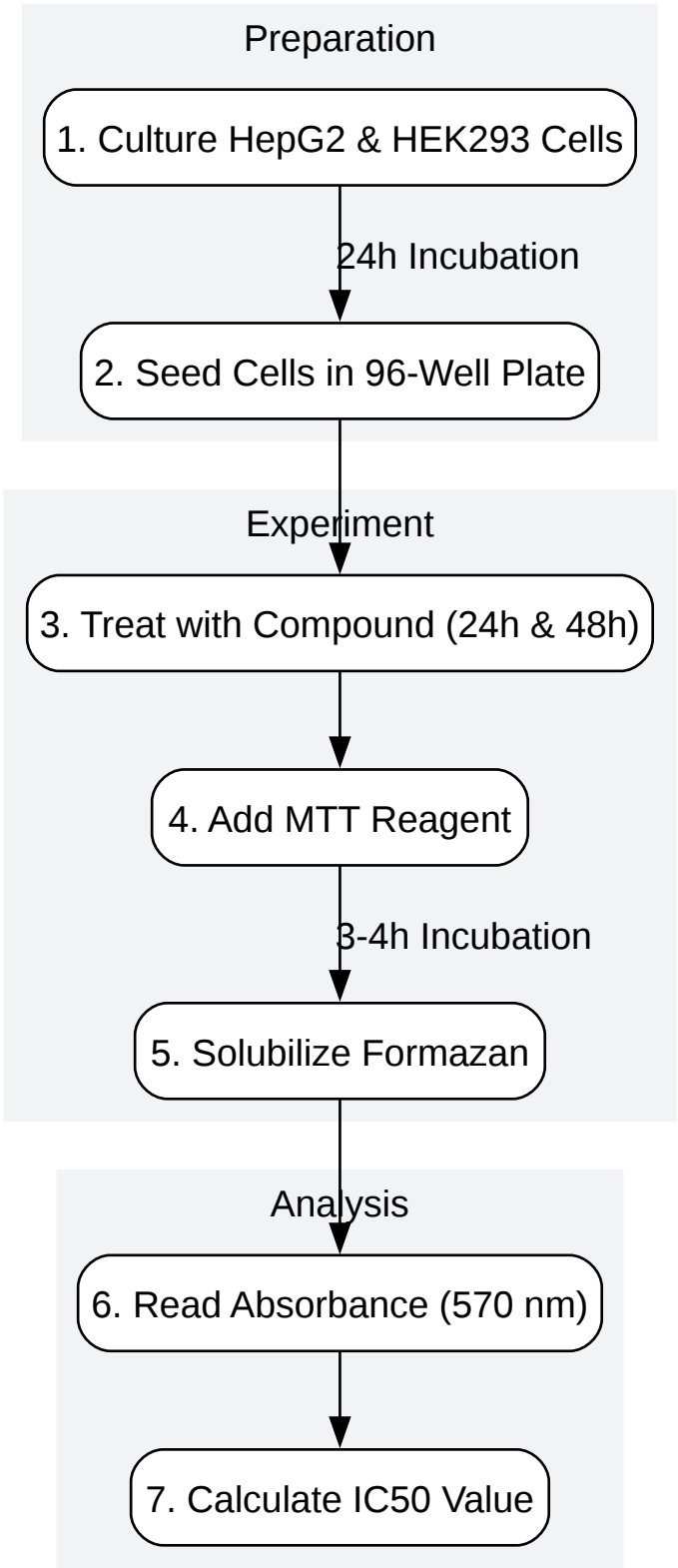
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- Perform serial dilutions in complete medium to achieve final concentrations ranging from, for example, 0.1 µM to 200 µM.
- Remove the old medium from the cells and add 100 µL of the compound dilutions.
- Include a vehicle control (medium with the highest DMSO concentration) and a no-treatment control.
- Incubate for 24 and 48 hours.

- MTT Assay:
  - After incubation, add 10 µL of 5 mg/mL MTT solution to each well.
  - Incubate for 3-4 hours at 37°C, allowing formazan crystals to form.
  - Carefully remove the medium and add 100 µL of DMSO or another suitable solvent to each well to dissolve the formazan crystals.
  - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
  - Calculate cell viability as a percentage relative to the vehicle control.
  - Plot cell viability against the logarithm of the compound concentration and fit a dose-response curve to determine the IC_{50} (half-maximal inhibitory concentration).

Visualization: MTT Assay Workflow

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Caption: Workflow for the MTT in vitro cytotoxicity assay.

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Table 3: Hypothetical In Vitro Cytotoxicity Data (IC_{50} in µM)

Cell Line	24-hour Exposure	48-hour Exposure
HepG2 (Human Liver Carcinoma)	**75.4 µM**	**42.1 µM**

| HEK293 (Human Embryonic Kidney) | > 100 µM | 89.5 µM |

Interpretation: The lower IC_{50} value in the metabolically active HepG2 cell line, especially after longer exposure, suggests that metabolites of the compound may be more cytotoxic than the parent molecule. The higher IC_{50} in HEK293 cells indicates some level of selectivity away from this non-cancerous cell line.

Tier 3: In Vitro Genotoxicity Assessment

Based on the in silico alerts for mutagenicity, a bacterial reverse mutation assay, or Ames test, is a mandatory next step.[13][14] This assay evaluates the ability of a chemical to induce gene mutations.[15]

Principle: The Ames test uses several strains of Salmonella typhimurium that are auxotrophic for histidine (His-), meaning they cannot grow in a histidine-free medium.[15] A mutagen can cause a reverse mutation (reversion) in the histidine gene, restoring its function and allowing the bacteria to synthesize histidine and form colonies (His+ revertants).[14] The test is conducted with and without a mammalian metabolic activation system (S9 fraction from rat liver) to detect both direct-acting mutagens and pro-mutagens that require metabolic activation.[13][16]

Experimental Protocol: Ames Test (Plate Incorporation Method)

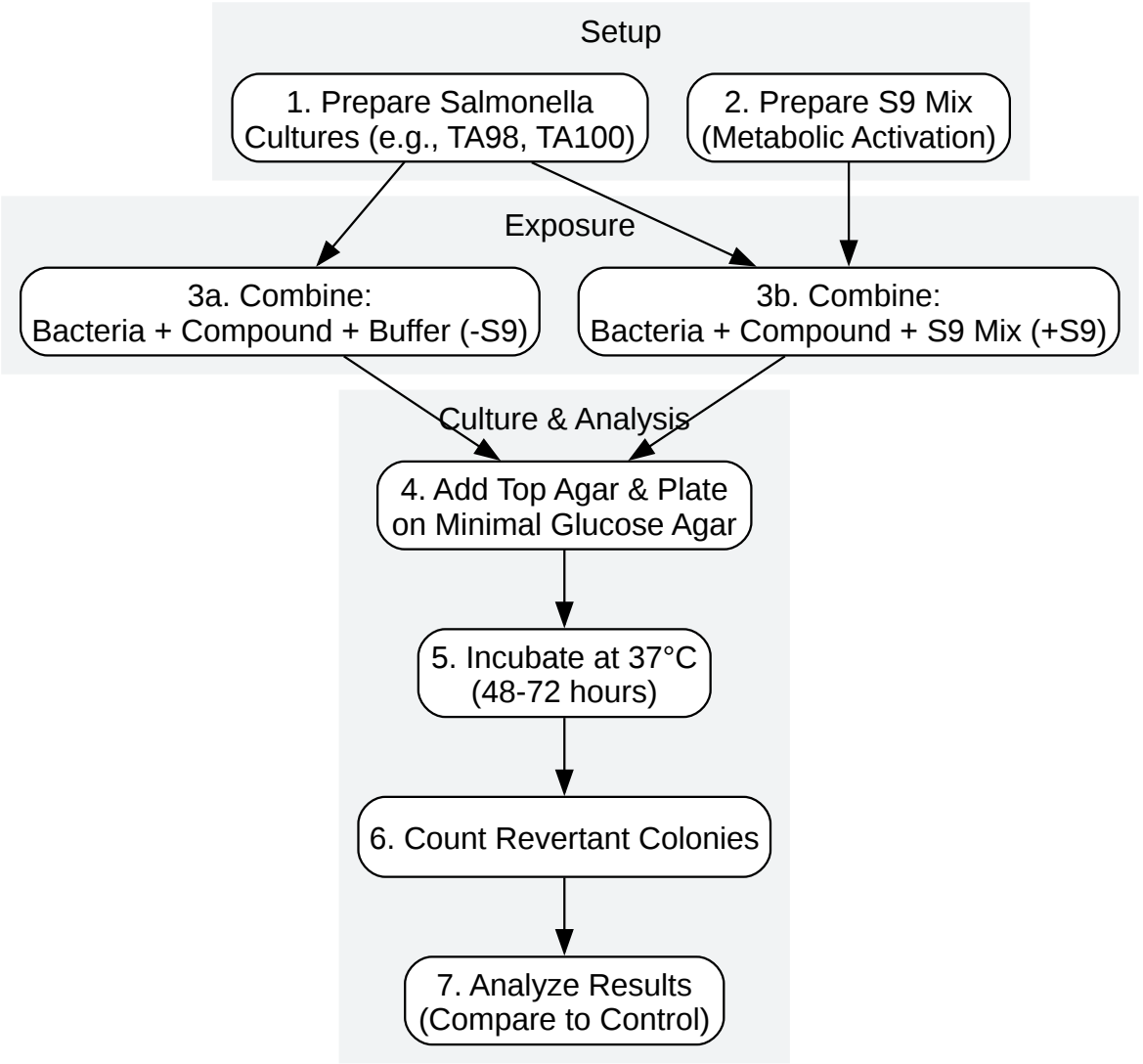
- Strain Selection:
  - Use a standard set of strains to detect different types of mutations, e.g., TA98 (frameshift mutations) and TA100 (base-pair substitutions).[16] Both strains also contain mutations that increase their sensitivity to mutagens.[16]

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- Preparation:
  - Prepare overnight cultures of the selected Salmonella strains.
  - Prepare the S9 mix (rat liver S9 fraction + cofactors like NADP and glucose-6-phosphate) if not commercially supplied.
  - Prepare minimal glucose agar plates.
- Exposure:
  - In a sterile tube, combine:
    - 0.1 mL of bacterial culture.
    - 0.1 mL of the test compound at various concentrations (non-toxic range determined by cytotoxicity assay).
    - 0.5 mL of phosphate buffer (for -S9 condition) or 0.5 mL of S9 mix (for +S9 condition).
  - Include a vehicle control (DMSO) and positive controls for each condition (e.g., 2-nitrofluorene for -S9, 2-aminoanthracene for +S9).[16]
- Plating and Incubation:
  - Add 2 mL of molten top agar (containing a trace amount of histidine/biotin to allow for a few cell divisions) to each tube.
  - Vortex briefly and pour the mixture onto a minimal glucose agar plate.
  - Incubate the plates at 37°C for 48-72 hours.[17]
- Data Analysis:
  - Count the number of revertant colonies on each plate.
  - A positive result is typically defined as a dose-dependent increase in the number of revertant colonies that is at least double the background (vehicle control) count.

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Visualization: Ames Test Workflow



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Caption: Workflow for the bacterial reverse mutation (Ames) test.

Table 4: Hypothetical Ames Test Results (Mean Revertant Colonies/Plate)

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Compound Conc. (µg/plate)	TA98 (-S9)	TA98 (+S9)	TA100 (-S9)	TA100 (+S9)
0 (Vehicle Control)	**25**	**30**	**120**	**135**
10	28	85	125	290
50	31	210	130	550
100	35	450	142	890
Positive Control	>500	>1000	>1000	>1500

| Conclusion | Negative | Positive | Negative | Positive |

Interpretation: The significant, dose-dependent increase in revertant colonies only in the presence of the S9 mix is a classic sign of a pro-mutagen. This strongly suggests that metabolites of **4-(Cyclohexylmethoxy)-2-methylaniline** are mutagenic.

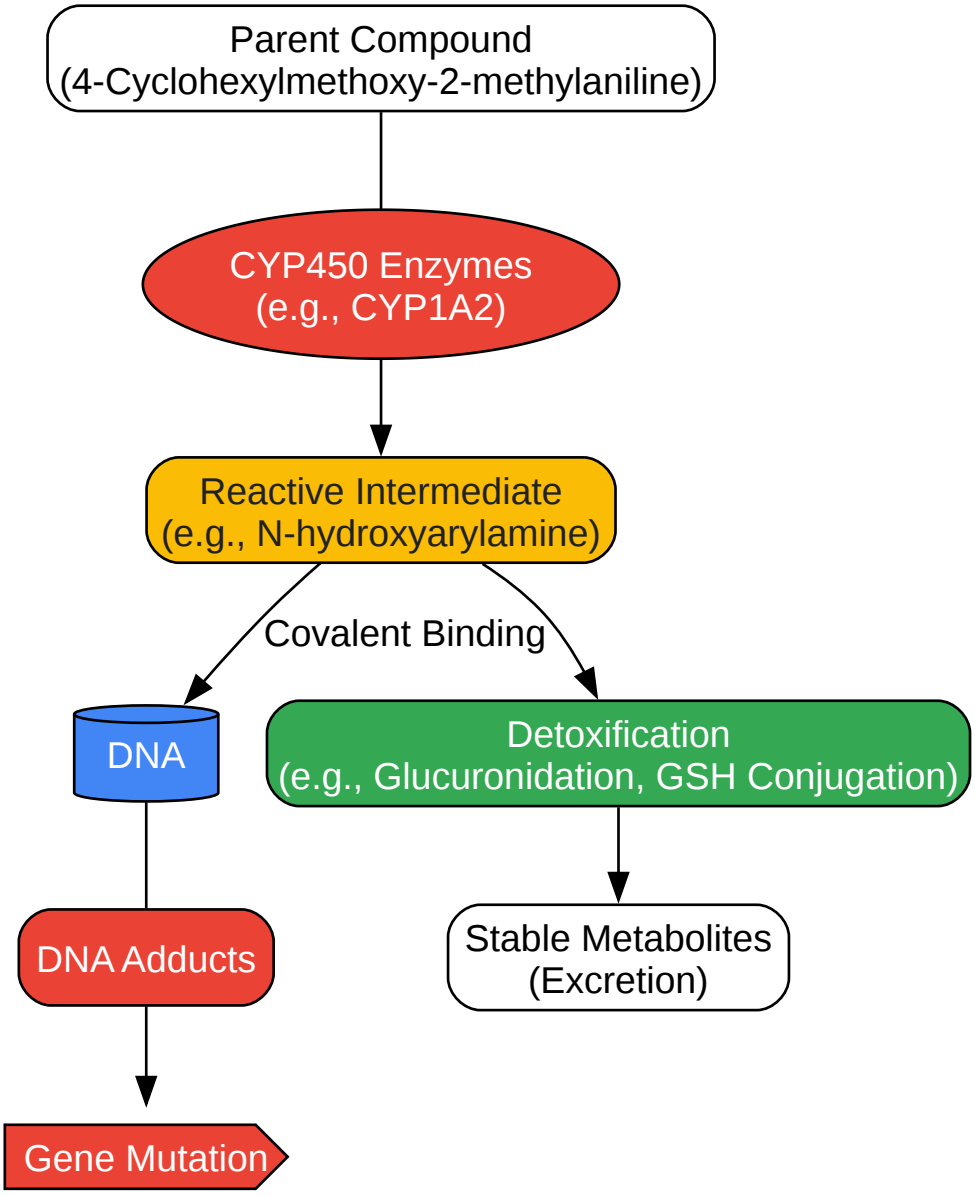
Preliminary Mechanistic Insights & Path Forward

The collective data from our tiered screening approach points towards a clear hypothesis: **4-(Cyclohexylmethoxy)-2-methylaniline** is metabolized into cytotoxic and genotoxic species.

Hypothesized Mechanism: The aniline moiety is likely N-hydroxylated by CYP enzymes in the S9 mix (and HepG2 cells) to form a reactive N-hydroxyarylamine. This intermediate can be further activated to a nitrenium ion, a potent electrophile that readily forms adducts with DNA, leading to the mutations observed in the Ames test.

Visualization: Hypothesized Metabolic Activation Pathway

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Caption: Potential metabolic activation pathway leading to genotoxicity.

Summary and Strategic Recommendations

The initial toxicity screening of **4-(Cyclohexylmethoxy)-2-methylaniline**, guided by a logical workflow, has yielded critical safety information:

- In Silico Analysis: Correctly predicted a mutagenicity risk associated with the aromatic amine structure.

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- In Vitro Cytotoxicity: The compound exhibits moderate cytotoxicity, which appears to be enhanced by metabolic activity.
- In Vitro Genotoxicity: The compound is a pro-mutagen, requiring metabolic activation to induce both frameshift and base-pair substitution mutations.

Conclusion: Based on the positive Ames test result, **4-(Cyclohexylmethoxy)-2-methylaniline** presents a significant genotoxic liability.

Forward-Looking Strategy:

- Halt Further Development: For many applications, particularly pharmaceuticals, a positive Ames test for a lead compound is a major red flag that often halts further development.
- Structural Modification: If the compound's primary activity is highly valuable, medicinal chemistry efforts could be directed towards modifying the aniline moiety to block metabolic activation (e.g., by adding sterically hindering groups) while preserving desired activity.
- Further Mechanistic Studies: To confirm the mechanism, follow-up studies could include in vitro micronucleus or chromosomal aberration assays in mammalian cells and DNA adduct analysis using LC-MS/MS. These would be pursued only if there is a compelling reason to continue work on this chemical scaffold.

This structured initial screening provides a clear, data-driven basis for decision-making, embodying the principles of efficient and safety-conscious chemical development.

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